Synthesis Protocol for "Compound X" (Osimertinib) for Research Use

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Compound of Interest

Compound Name: *Cerebrine*

Cat. No.: *B8101535*

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Application Notes

"Compound X," known as Osimertinib (formerly AZD9291), is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1][2] It is specifically designed to target both the sensitizing EGFR mutations (such as exon 19 deletions and L858R) and the T790M resistance mutation, which is a common mechanism of acquired resistance to first- and second-generation EGFR TKIs.[2] Osimertinib covalently binds to the cysteine-797 residue in the ATP-binding site of mutant EGFR, thereby irreversibly inhibiting its kinase activity. This targeted inhibition blocks downstream signaling pathways, including the PI3K/AKT/mTOR and RAS/RAF/MEK/ERK pathways, which are crucial for tumor cell proliferation and survival. Due to its high selectivity for mutant EGFR over wild-type EGFR, Osimertinib generally exhibits a more favorable safety profile compared to earlier-generation TKIs. These application notes provide a detailed protocol for the laboratory-scale synthesis of Osimertinib for research purposes.

Synthesis of "Compound X" (Osimertinib)

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The following protocol outlines a seven-step synthesis of Osimertinib, adapted from published literature.[3][4]

Overall Reaction Scheme



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Caption: Overall synthetic route for Osimertinib.

Experimental Protocols

Step 1: Synthesis of 3-(2-Chloropyrimidin-4-yl)-1-methyl-1H-indole

- Reaction: Friedel-Crafts arylation of N-methylindole with 2,4-dichloropyrimidine.
- Procedure: To a solution of N-methylindole (1.0 eq) in a suitable solvent such as dichloromethane, add a Lewis acid catalyst (e.g., aluminum chloride, 1.1 eq) at 0 °C. To this mixture, add 2,4-dichloropyrimidine (1.05 eq) dropwise. The reaction is stirred at room temperature until completion (monitored by TLC).
- Work-up and Purification: The reaction is quenched with ice-water and the product is extracted with an organic solvent. The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by column chromatography.

Step 2: Synthesis of N-(4-Fluoro-2-methoxy-5-nitrophenyl)-4-(1-methyl-1H-indol-3-yl)pyrimidin-2-amine

- Reaction: Nucleophilic aromatic substitution (SNAr) of 3-(2-chloropyrimidin-4-yl)-1-methyl-1H-indole with 4-fluoro-2-methoxy-5-nitroaniline.
- Procedure: A mixture of 3-(2-chloropyrimidin-4-yl)-1-methyl-1H-indole (1.0 eq), 4-fluoro-2-methoxy-5-nitroaniline (1.0 eq), and a non-nucleophilic base (e.g., diisopropylethylamine, 1.5 eq) in a high-boiling point solvent like 2-pentanol is heated to 80 °C.[5] The reaction is monitored by TLC.
- Work-up and Purification: After completion, the reaction mixture is cooled, and the precipitated solid is collected by filtration, washed with the solvent, and dried.[5]

Step 3: Synthesis of N1-(2-((2-(Dimethylamino)ethyl)(methyl)amino)-4-methoxy-5-nitrophenyl)-N4-(4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)benzene-1,2-diamine

- Reaction: SNAr reaction with N,N,N'-trimethylethylenediamine.
- Procedure: N-(4-Fluoro-2-methoxy-5-nitrophenyl)-4-(1-methyl-1H-indol-3-yl)pyrimidin-2-amine (1.0 eq) is reacted with N,N,N'-trimethylethylenediamine (1.3 eq) in the presence of a base like DIPEA in a solvent such as DMAc at an elevated temperature (e.g., 80°C) for several hours.[6]

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- Work-up and Purification: The reaction mixture is worked up by adding an aqueous NaOH solution, and the product is extracted, dried, and purified.[6]

Step 4: Synthesis of N1-(2-((2-(Dimethylamino)ethyl)(methyl)amino)-5-amino-4-methoxyphenyl)-N4-(4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)benzene-1,2-diamine

- Reaction: Reduction of the nitro group to an amine.
- Procedure: The nitro compound from the previous step (1.0 eq) is dissolved in a mixture of ethanol and water. Iron powder (5.0 eq) and ammonium chloride (5.0 eq) are added, and the mixture is heated to reflux. The reaction progress is monitored by TLC.
- Work-up and Purification: The reaction mixture is filtered through Celite, and the filtrate is concentrated. The residue is then partitioned between an organic solvent and water, and the organic layer is dried and concentrated to yield the desired aniline.

Step 5 & 6: Synthesis of Osimertinib

- Reaction: Acylation with 3-chloropropanoyl chloride followed by an in-situ elimination reaction.
- Procedure: The aniline derivative from Step 4 (1.0 eq) is dissolved in a solvent like acetone. 3-Chloropropanoyl chloride (1.1 eq) is added at a low temperature.[7] Following the acylation, a base such as triethylamine (3.0 eq) is added to facilitate the elimination of HCl, forming the acrylamide moiety.[7][8]
- Work-up and Purification: The reaction is quenched with water, and the product is extracted, dried, and purified by column chromatography or recrystallization to yield Osimertinib base.[7]

Step 7: Formation of Osimertinib Mesylate (Optional)

- Reaction: Salt formation with methanesulfonic acid.
- Procedure: To a solution of Osimertinib base in a suitable solvent like acetone, one equivalent of methanesulfonic acid is added. The resulting salt precipitates and is collected

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by filtration, washed with the solvent, and dried under vacuum.

Quantitative Data Summary

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Step	Product	Starting Material(s)	Reagents	Solvent(s)	Temp (°C)	Time (h)	Yield (%)	Purity (HPLC)
1	3-(2-Chloropyrimidin-4-yl)-1-methyl-1H-indole	N-Methylindole, 2,4-Dichloropyrimidine	$AlCl_3$	Dichloromethane	0 to RT	-	Good	>95%
2	N-(4-Fluoro-2-methoxy-5-nitrophenyl)-4-(1-methyl-1H-indol-3-yl)pyrimidin-2-amine	3-(2-Chloropyrimidin-4-yl)-1-methyl-1H-indole, 4-Fluoro-2-methoxy-5-nitroaniline	DIPEA, p-TsOH	2-Pentanol	80	6	99	>98% [5]
3	N1-(2-((2-(Dimethylamino)ethyl)(methyl)amino)-4-methoxy-5-nitrophe	Intermediate from Step 2, N,N,N'-Trimethylethylenediamine	DIPEA	DMAc	80	5	97.4	>98% [6]

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	nyl)-N4-(4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)benzene-1,2-diamine							
4	N1-(2-((2-(Dimethylamino)ethyl)(methyl)amino)-5-amino-4-methoxyphenyl)-N4-(4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)benzene-1,2-diamine	Intermediate from Step 3	Fe, NH_4Cl	Ethanol/Water	Reflux	-	85	>95% [4]
5 & 6	Osimertinib	Intermediate from	Triethylamine	Acetone	0 to RT	-	86.5	>99% [7]

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		Step 4, 3-Chloropropanoyl chloride						
7	Osimertinib Mesylate	Osimertinib	Methanesulfonic acid	Acetone	RT	-	96.7	>99.8% [7]

Note: Yields and purity are approximate and may vary depending on the specific reaction conditions and purification methods used.

Characterization and Quality Control

High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method can be used to determine the purity of Osimertinib and its intermediates.

- Column: C18 column (e.g., 25 cm x 4.6 mm, 5 µm particle size).[9]
- Mobile Phase: A gradient of methanol and an aqueous buffer (e.g., perchlorate buffer).[9][10]
- Flow Rate: 1.0 mL/min.[9]
- Detection: UV at 270 nm.[9]
- Retention Time: Approximately 3.28 minutes for Osimertinib under specific isocratic conditions.[9]

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the synthesized compounds.

- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.[11][12]

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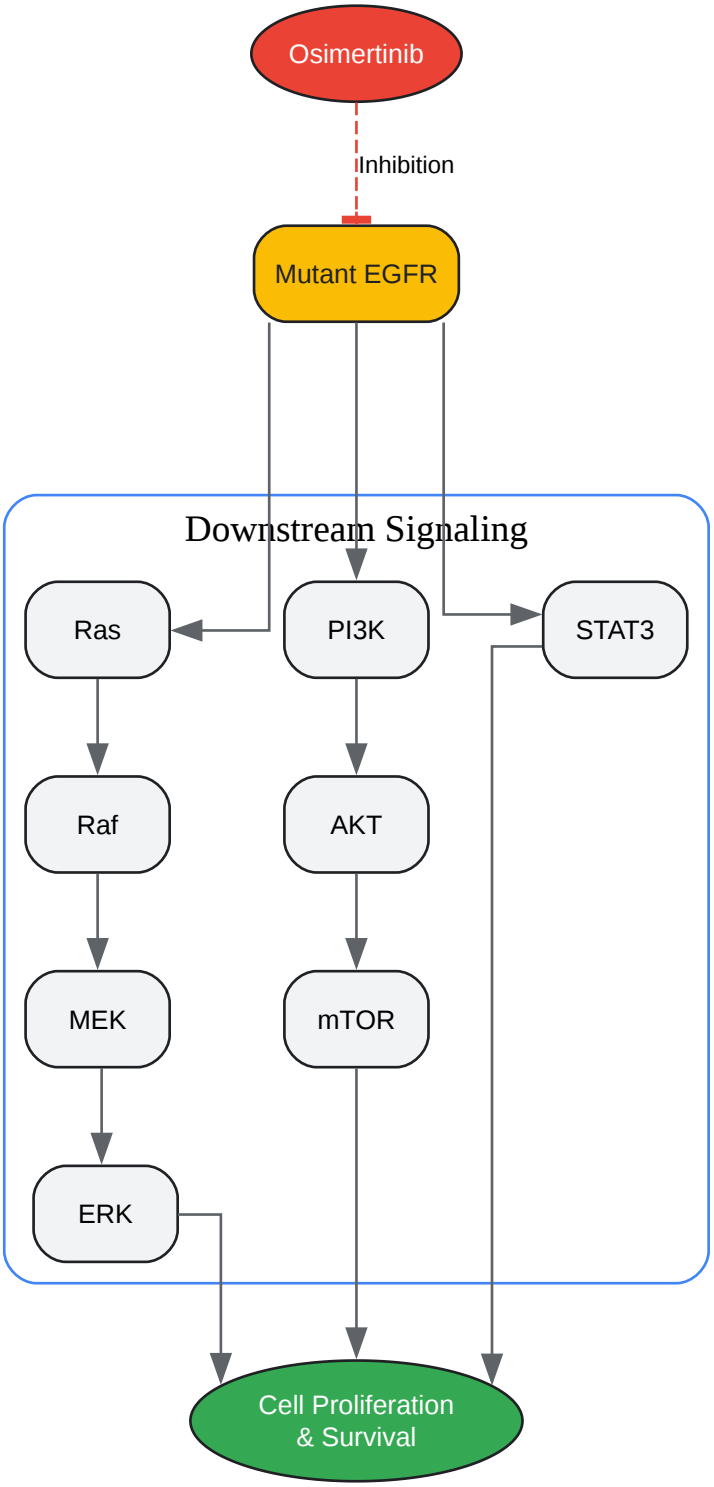
- Mass Analyzer: Time-of-Flight (TOF) or Triple Quadrupole.[11][12]
- Monitored Transition (for Osimertinib): m/z 500.2 → 72.1.[12]

Signaling Pathway and Experimental Workflow

EGFR Signaling Pathway Inhibition by Osimertinib

Osimertinib targets mutant EGFR, thereby inhibiting downstream signaling cascades crucial for cancer cell proliferation and survival.

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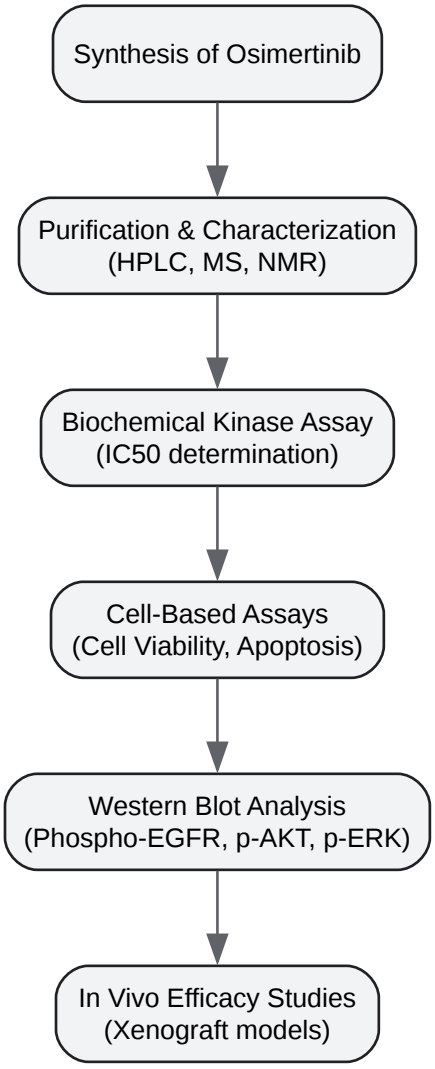
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Caption: Inhibition of EGFR signaling by Osimertinib.

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Experimental Workflow for Kinase Inhibitor Characterization

The following workflow outlines the key steps in characterizing a synthesized kinase inhibitor like Osimertinib.



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Caption: Workflow for kinase inhibitor characterization.

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